

Gingerenone A: A Promising Agent in Breast Cancer Research

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Compound of Interest

Compound Name: *Gingerenone A*

Cat. No.: *B1666098*

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Application Notes and Protocols for Researchers

Introduction: **Gingerenone A**, a novel compound isolated from the rhizome of ginger (*Zingiber officinale*), has emerged as a molecule of interest in oncology research, particularly in the context of breast cancer.[1] Studies have demonstrated its potential to inhibit the proliferation of various breast cancer cell lines through mechanisms involving the induction of oxidative stress, DNA damage, cell cycle arrest, and senescence.[1][2] These application notes provide a comprehensive overview of the effects of **Gingerenone A** on breast cancer cells and detailed protocols for key in vitro experiments.

Mechanism of Action

Gingerenone A exerts its anti-proliferative effects on breast cancer cells primarily by inducing oxidative stress.[3][4] This is characterized by an increase in intracellular reactive oxygen species (ROS) and mitochondrial superoxide.[1] The elevation in ROS leads to subsequent DNA damage, evidenced by an increase in γ H2AX levels and the formation of 8-hydroxyl-2'-deoxyguanosine (8-OHdG).[1][2] This DNA damage response triggers a delay in the G2/M phase of the cell cycle and induces a state of cellular senescence, effectively halting cell proliferation.[1][2] The antioxidant N-acetylcysteine (NAC) has been shown to reverse these effects, confirming the central role of oxidative stress in the mechanism of action of **Gingerenone A**. [1][2]



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Mechanism of **Gingerenone A** in breast cancer cells.

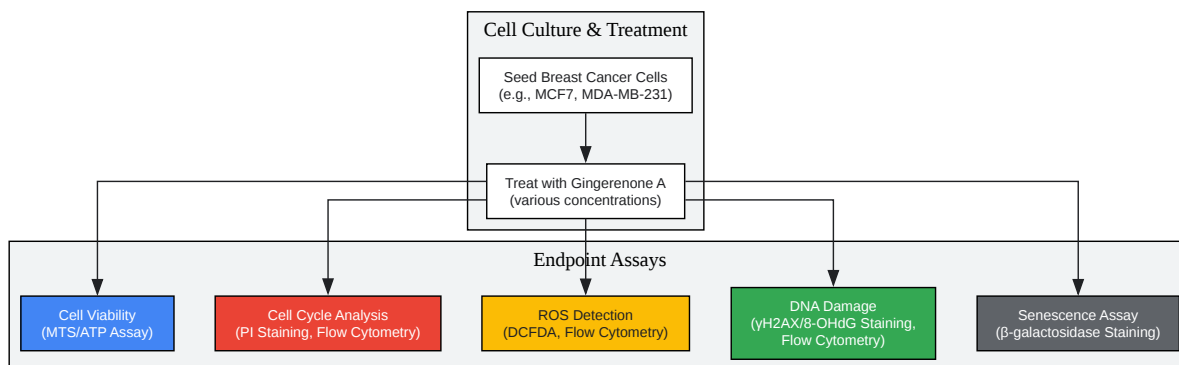
Quantitative Data Summary

The cytotoxic and anti-proliferative effects of **Gingerenone A** have been quantified in several breast cancer cell lines. The half-maximal inhibitory concentration (IC50) values vary depending on the cell line and the assay used.

Cell Line	Assay Type	Incubation Time	IC50 (μM)	Reference
SKBR3	ATP Assay	48 hours	50.41	
MTS Assay	48 hours	48.91		
MCF7	ATP Assay	48 hours	42.67	
MTS Assay	48 hours	61.40	[3]	
MDA-MB-231	ATP Assay	48 hours	56.29	
MTS Assay	48 hours	76.12	[3]	

Experimental Protocols

The following are detailed protocols for key experiments to assess the effects of **Gingerenone A** on breast cancer cell lines.



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